

1-Formyl-DL-tryptophan: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Formyl-DL-tryptophan

Cat. No.: B15204085

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Formyl-DL-tryptophan is a derivative of the essential amino acid DL-tryptophan, characterized by the addition of a formyl group to the indole nitrogen. This modification can influence its biological activity and metabolic fate. This document provides a detailed overview of the basic properties of **1-Formyl-DL-tryptophan**, including its physicochemical characteristics, spectral data, and potential biological significance. It also outlines experimental protocols for its synthesis and analysis, and visualizes its potential roles in key signaling pathways.

Core Properties of 1-Formyl-DL-tryptophan

The fundamental properties of **1-Formyl-DL-tryptophan** are summarized below, providing a foundational understanding of its chemical and physical nature.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₃	[1]
Molecular Weight	232.23 g/mol	[1]
Appearance	White to off-white powder	N/A
Melting Point	Not available	N/A
Solubility	Soluble in organic solvents such as DMSO and dimethyl formamide	N/A
CAS Number	16108-03-5	[1]

Spectral Data

The following tables summarize the key spectral data for the characterization of **1-Formyl-DL-tryptophan**.

Table 1.2.1: ¹H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Assignment
10.88	s	Indole NH
8.37	d	H-4
8.01	s	Formyl CHO
7.54	d	H-7
7.35	t	H-6
7.16	t	H-5
4.59	m	α-CH
3.20	dd	β-CH ₂
3.06	dd	β-CH ₂

Solvent: DMSO-d₆

Table 1.2.2: ¹³C NMR Spectral Data

Chemical Shift (ppm)	Assignment
172.5	C=O (Carboxyl)
160.0	C=O (Formyl)
136.2	C-7a
129.8	C-3a
124.5	C-2
122.8	C-6
120.5	C-5
118.9	C-4
110.8	C-7
108.2	C-3
54.1	α-CH
27.8	β-CH ₂

Predicted data[2][3][4]

Table 1.2.3: Mass Spectrometry Data

m/z	Interpretation
232.08	[M] ⁺
187.07	[M - COOH] ⁺
130.06	[Indole-CH ₂ -CH=NH ₂] ⁺

Table 1.2.4: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Assignment
3300-2500	O-H stretch (Carboxylic acid)
3400	N-H stretch (Amine)
1710	C=O stretch (Carboxylic acid)
1680	C=O stretch (Formyl)
1590	N-H bend

Experimental Protocols

Synthesis of 1-Formyl-DL-tryptophan

This protocol describes a potential method for the synthesis of **1-Formyl-DL-tryptophan** from DL-tryptophan.

Materials:

- DL-Tryptophan
- Formic acid (98-100%)
- Acetic anhydride
- Diethyl ether
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Ice bath
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve DL-tryptophan in an excess of formic acid.
- Cool the mixture in an ice bath and slowly add acetic anhydride dropwise with continuous stirring.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 4-6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, remove the excess formic acid and acetic anhydride under reduced pressure using a rotary evaporator.
- To the resulting residue, add cold diethyl ether to precipitate the product.
- Collect the solid product by vacuum filtration and wash it with cold diethyl ether.
- Dry the product under vacuum to obtain **1-Formyl-DL-tryptophan**.
- The product can be further purified by recrystallization if necessary.

HPLC Analysis of 1-Formyl-DL-tryptophan

This protocol outlines a general method for the analysis of **1-Formyl-DL-tryptophan** using High-Performance Liquid Chromatography (HPLC).

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20 minutes.

- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 280 nm.
- Injection Volume: 10 μ L.

Procedure:

- Prepare a stock solution of **1-Formyl-DL-tryptophan** in a suitable solvent (e.g., methanol or mobile phase).
- Prepare a series of calibration standards by diluting the stock solution.
- Filter all solutions through a 0.45 μ m syringe filter before injection.
- Inject the standards and samples onto the HPLC system.
- Identify the peak corresponding to **1-Formyl-DL-tryptophan** based on its retention time.
- Quantify the amount of **1-Formyl-DL-tryptophan** in the samples by constructing a calibration curve from the peak areas of the standards.

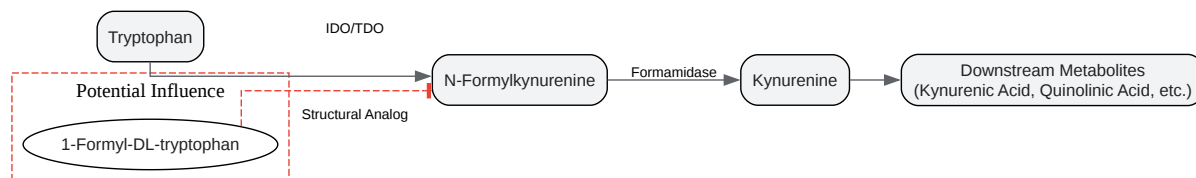
Signaling Pathways

1-Formyl-DL-tryptophan may play a role in biological systems through its involvement in the Kynurenine pathway and by potentially acting as a ligand for Formyl Peptide Receptors.

Kynurenine Pathway

The kynurenine pathway is the primary route for tryptophan metabolism in the body.

Tryptophan is first converted to N-formylkynurenine, a step that can be catalyzed by the enzymes indoleamine 2,3-dioxygenase (IDO) or tryptophan 2,3-dioxygenase (TDO).^{[5][6][7][8]} N-formylkynurenine is then rapidly converted to kynurenine. While **1-Formyl-DL-tryptophan** is not a direct intermediate in the canonical kynurenine pathway, its structural similarity to N-formylkynurenine suggests it could potentially influence this pathway.

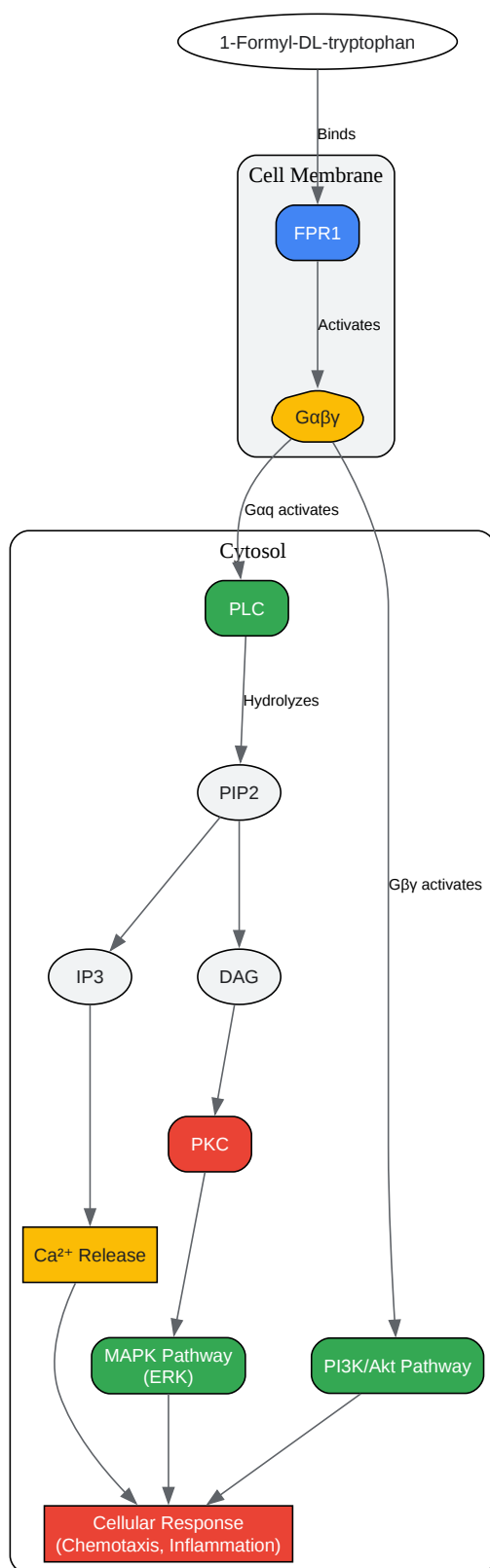


[Click to download full resolution via product page](#)

Kynurenine Pathway and **1-Formyl-DL-tryptophan**

Formyl Peptide Receptor 1 (FPR1) Signaling

Formyl peptide receptors are a class of G protein-coupled receptors that recognize N-formylated peptides, which are often derived from bacteria or mitochondria.[9][10] These receptors play a crucial role in the innate immune response by mediating chemotaxis and inflammation. Given its N-formyl group, **1-Formyl-DL-tryptophan** could potentially act as a ligand for FPR1, thereby activating downstream signaling cascades. Activation of FPR1 typically involves the dissociation of G-protein subunits, leading to the activation of pathways such as the MAPK/ERK and PI3K/Akt pathways, ultimately resulting in cellular responses like chemotaxis, degranulation, and cytokine production.[11]



[Click to download full resolution via product page](#)

FPR1 Signaling Pathway

Conclusion

This technical guide provides a comprehensive overview of the basic properties of **1-Formyl-DL-tryptophan**, offering valuable information for researchers and professionals in drug development. The provided experimental protocols for synthesis and analysis serve as a starting point for further investigation. The exploration of its potential roles in the Kynurenine pathway and FPR1 signaling highlights areas for future research to elucidate its biological functions and therapeutic potential. Further studies are warranted to confirm the direct interaction of **1-Formyl-DL-tryptophan** with these pathways and to fully understand its physiological and pathological implications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(Hydroxymethylidene)tryptophan | C₁₂H₁₂N₂O₃ | CID 582651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Human Metabolome Database: ¹³C NMR Spectrum (1D, 125 MHz, H₂O, experimental) (HMDB0000929) [hmdb.ca]
- 3. Human Metabolome Database: [1H, ¹³C]-HSQC NMR Spectrum (2D, 600 MHz, H₂O, experimental) (HMDB0000929) [hmdb.ca]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. Kynurenine Pathway of Tryptophan Metabolism: Regulatory and Functional Aspects - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. Tryptophan metabolites kynurenine and serotonin regulate fibroblast activation and fibrosis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. taylorandfrancis.com [taylorandfrancis.com]
- 10. researchgate.net [researchgate.net]

- 11. Design and synthesis of tryptophan containing dipeptide derivatives as formyl peptide receptor 1 antagonist - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [1-Formyl-DL-tryptophan: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15204085#1-formyl-dl-tryptophan-basic-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com